

Application Notes and Protocols: GSK2636771 in Combination with Immunotherapy

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Compound of Interest

Compound Name: GSK2636771 methyl

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These application notes provide a comprehensive overview of the scientific rationale and practical methodologies for utilizing the selective PI3K β inhibitor, GSK2636771, in combination with immunotherapy for cancer research. The protocols are based on preclinical and clinical data, with a focus on tumors with loss of the tumor suppressor PTEN.

Introduction

The phosphatidylinositol 3-kinase (PI3K) signaling pathway is a critical regulator of cell growth, proliferation, and survival, and its aberrant activation is a common feature in many cancers.^[1] Loss of the tumor suppressor PTEN, a negative regulator of the PI3K pathway, leads to hyperactivation of PI3K signaling and is associated with an immunosuppressive tumor microenvironment and resistance to immunotherapy.^{[2][3]} GSK2636771 is a potent and selective inhibitor of the PI3K β isoform, which is crucial for the survival of PTEN-deficient tumor cells.^{[4][5]} Preclinical and clinical studies have explored the combination of GSK2636771 with immune checkpoint inhibitors, such as the anti-PD-1 antibody pembrolizumab, to overcome immunotherapy resistance in PTEN-loss cancers.^{[2][6]}

Mechanism of Action and Rationale for Combination Therapy

Loss of PTEN leads to the accumulation of phosphatidylinositol (3,4,5)-trisphosphate (PIP3), which activates downstream signaling through AKT.[1] This cascade promotes tumor cell proliferation and survival. In the tumor microenvironment, PTEN loss has been shown to decrease the infiltration of cytotoxic T lymphocytes (CTLs) and increase the presence of immunosuppressive cells like regulatory T cells (Tregs) and myeloid-derived suppressor cells (MDSCs).[2][3]

GSK2636771 selectively inhibits PI3K β , thereby blocking the PI3K/AKT signaling pathway in PTEN-deficient cancer cells, leading to reduced tumor cell growth.[4][5] In combination with immunotherapy, GSK2636771 is hypothesized to remodel the tumor microenvironment by:

- Increasing T cell infiltration: By modulating the tumor milieu, PI3K β inhibition may facilitate the trafficking of CTLs into the tumor.[2]
- Enhancing T cell function: Inhibition of the PI3K pathway can augment the effector function of tumor-reactive T cells.[7]
- Reducing immunosuppressive cells: PI3K pathway inhibition has been shown to decrease the number and function of Tregs and MDSCs.[8][9]

This multi-pronged approach aims to convert an immunologically "cold" tumor, resistant to immunotherapy, into a "hot" tumor that is responsive to immune checkpoint blockade.

Quantitative Data Summary

The following tables summarize key quantitative data from preclinical and clinical studies investigating GSK2636771.

Table 1: Preclinical Efficacy of GSK2636771

Parameter	Cell Line/Model	GSK2636771 Concentration/ Dose	Result	Reference
IC50 (Anchorage-independent growth)	PTEN-deficient cancer cells	0.16–3.07 μ mol/L	Significant growth inhibition	[5]
Tumor Growth Inhibition	PC3 (prostate cancer) xenograft	1, 3, 10, 30 mg/kg, oral gavage, daily for 21 days	Dose-dependent tumor growth inhibition	[4][5]
AKT Phosphorylation (Ser473) Inhibition	PC3 xenograft	3 and 10 mg/kg, single oral dose	Time-dependent decrease in p-AKT	[4]
Survival	Tyr:CreER;BRAF V600E/+;PTEN ^{lo} x/lox (melanoma) mice	30 mg/kg/day (with anti-OX40)	Significantly extended survival compared to monotherapy	[7]

Table 2: Clinical Trial Data for GSK2636771 and Pembrolizumab Combination (NCT01458067)

Parameter	Patient Population	Dosing Regimen	Result	Reference
Recommended Phase II Dose (RP2D)	mCRPC with PTEN loss	GSK2636771: 200mg PO QD + Pembrolizumab: 200mg IV Q3W	200mg PO QD for GSK2636771	[2]
Overall Response Rate (ORR)	mCRPC with PTEN loss (n=11)	GSK2636771 200mg QD + Pembrolizumab	18% (2 Partial Responses)	[2]
Progression-Free Survival (PFS) in Responders	mCRPC with PTEN loss	GSK2636771 200mg QD + Pembrolizumab	> 12 months (24.1 and 13.6 months)	[2]
Common Treatment-Related Adverse Events (Grade 1-2)	mCRPC with PTEN loss	GSK2636771 + Pembrolizumab	Diarrhea (33%), Rash (42%)	[2]
Dose-Limiting Toxicities (Grade 3)	mCRPC with PTEN loss	GSK2636771 + Pembrolizumab	Hypophosphatemia, Rash	[2]

Experimental Protocols

In Vitro Cell Viability Assay (Resazurin Assay)

This protocol is adapted from methodologies used to assess the effect of PI3K inhibitors on cancer cell proliferation.

Materials:

- PTEN-deficient cancer cell line (e.g., PC-3, HCC70)
- Complete cell culture medium
- GSK2636771

- Resazurin sodium salt solution (e.g., 0.1 mg/mL in PBS)
- 96-well plates
- Plate reader capable of measuring fluorescence (Excitation: ~540 nm, Emission: ~590 nm)

Procedure:

- **Cell Seeding:** Seed 3,000 cells per well in a 96-well plate in 100 μ L of complete medium and incubate overnight to allow for cell attachment.
- **Drug Treatment:** Prepare serial dilutions of GSK2636771 in complete medium. Add the diluted inhibitor to the wells and incubate for 5 days. Include a vehicle control (e.g., DMSO).
- **Resazurin Addition:** Add resazurin solution to a final concentration of 0.1 mg/mL to each well and incubate for 5 hours at 37°C, protected from light.
- **Fluorescence Measurement:** Measure the fluorescence at an excitation of 544 nm and an emission of 590 nm using a plate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

Western Blot for AKT Phosphorylation

This protocol outlines the detection of phosphorylated AKT (p-AKT) as a pharmacodynamic marker of GSK2636771 activity.

Materials:

- PTEN-deficient cancer cells or tumor tissue lysates
- RIPA buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane

- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibodies: Rabbit anti-phospho-AKT (Ser473), Rabbit anti-total AKT
- HRP-conjugated secondary antibody (anti-rabbit IgG)
- Chemiluminescent substrate
- Imaging system

Procedure:

- Protein Extraction: Lyse cells or homogenized tissue in RIPA buffer. Determine protein concentration using a BCA assay.
- SDS-PAGE and Transfer: Separate equal amounts of protein on an SDS-PAGE gel and transfer to a PVDF membrane.
- Blocking and Antibody Incubation: Block the membrane in blocking buffer for 1 hour at room temperature. Incubate with primary antibodies overnight at 4°C.
- Secondary Antibody and Detection: Wash the membrane and incubate with HRP-conjugated secondary antibody for 1 hour at room temperature. Detect the signal using a chemiluminescent substrate and an imaging system.
- Analysis: Quantify band intensities and normalize the p-AKT signal to the total AKT signal.

In Vivo Murine Tumor Model

This protocol is based on preclinical studies evaluating GSK2636771 in combination with immunotherapy in a PTEN-loss melanoma model.^[7]

Materials:

- Tyr:CreER;BRAFV600E/+;PTENlox/lox mice (or other appropriate PTEN-deficient tumor model)
- GSK2636771 (formulated for oral gavage)

- Anti-mouse PD-1 antibody (or other immunotherapy agent)
- Vehicle control
- Calipers for tumor measurement

Procedure:

- Tumor Induction/Implantation: Induce melanoma development in the Tyr:CreER;BRAFV600E/+;PTENlox/lox mice.
- Treatment: Once tumors are established, randomize mice into treatment groups (e.g., Vehicle, GSK2636771 alone, anti-PD-1 alone, combination).
 - Administer GSK2636771 daily by oral gavage (e.g., 30 mg/kg).
 - Administer anti-PD-1 antibody intraperitoneally (e.g., 200 µg per dose, every 3 days).
- Tumor Monitoring: Measure tumor volume with calipers twice weekly. Monitor animal body weight and overall health.
- Endpoint Analysis: At the end of the study (or when tumors reach a predetermined size), euthanize mice and harvest tumors for further analysis (e.g., flow cytometry, immunohistochemistry).

Flow Cytometry for Tumor-Infiltrating Lymphocytes

This protocol provides a general framework for analyzing immune cell populations within the tumor microenvironment. Specific antibody panels should be optimized based on the experimental question.

Materials:

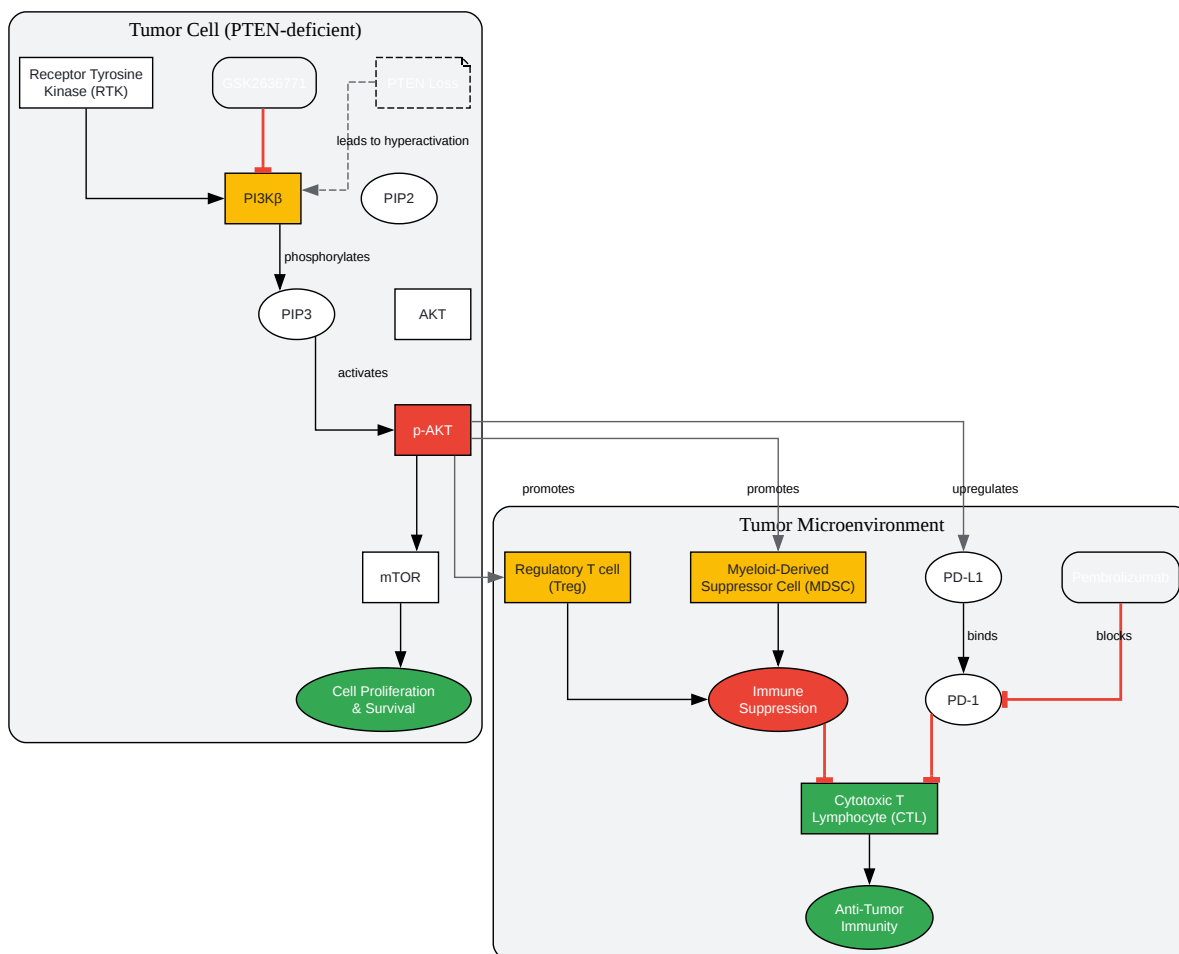
- Freshly harvested tumor tissue
- Tumor dissociation kit (e.g., collagenase, DNase)
- FACS buffer (e.g., PBS with 2% FBS)

- Fc block (e.g., anti-CD16/32)
- Fluorochrome-conjugated antibodies against immune cell markers (e.g., CD45, CD3, CD4, CD8, FoxP3, Ki-67)
- Live/Dead stain
- Flow cytometer

Procedure:

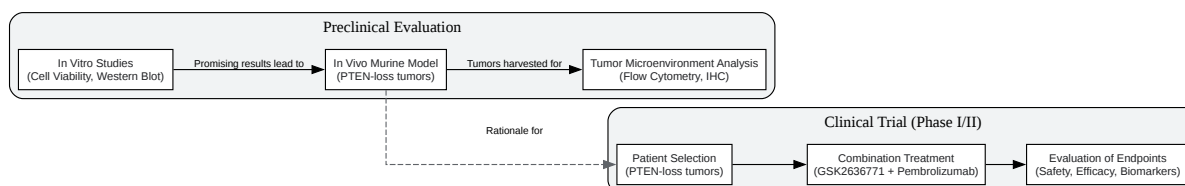
- Single-Cell Suspension: Dissociate the tumor tissue into a single-cell suspension using a tumor dissociation kit and filter through a cell strainer.
- Staining:
 - Stain for cell viability using a Live/Dead stain.
 - Block Fc receptors with Fc block.
 - Perform surface staining with a cocktail of antibodies against cell surface markers.
 - For intracellular staining (e.g., FoxP3, Ki-67), fix and permeabilize the cells according to the manufacturer's protocol, followed by incubation with intracellular antibodies.
- Data Acquisition: Acquire data on a flow cytometer.
- Data Analysis: Analyze the data using flow cytometry analysis software to quantify different immune cell populations (e.g., CD8+ T cells, CD4+ conventional T cells, regulatory T cells) and their activation status (e.g., Ki-67 expression).

Visualizations



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Caption: PI3K β signaling in PTEN-deficient tumors and the synergistic effect with immunotherapy.



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Caption: General workflow for preclinical and clinical evaluation of GSK2636771 with immunotherapy.

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